

2-Amino-6-isopropylpyrimidin-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-6-isopropylpyrimidin-4-ol

Cat. No.: B1384321

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An In-depth Technical Guide on 2-Amino-6-isopropylpyrimidin-4-ol

This document provides core molecular information for **2-Amino-6-isopropylpyrimidin-4-ol**, a compound of interest for researchers, scientists, and drug development professionals. The data is presented to facilitate easy reference and integration into research workflows.

Core Molecular Data

The fundamental molecular properties of **2-Amino-6-isopropylpyrimidin-4-ol** are summarized below. This data is essential for a variety of experimental and computational applications in drug discovery and chemical synthesis.

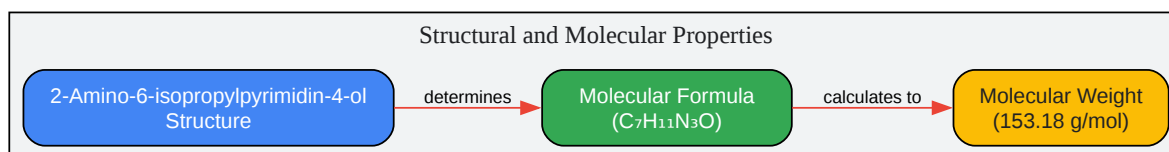
Property	Value
Molecular Formula	C ₇ H ₁₁ N ₃ O [1] [2] [3]
Molecular Weight	153.18 g/mol [1] [2] [4]

Experimental Protocols and Signaling Pathways

Due to the nature of the requested information, which is focused on the intrinsic molecular properties of **2-Amino-6-isopropylpyrimidin-4-ol**, experimental protocols and signaling pathways are not applicable. The determination of the molecular formula and weight is based on the compound's atomic composition.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical structure of **2-Amino-6-isopropylpyrimidin-4-ol** and its fundamental molecular properties.



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Caption: Relationship between chemical structure, molecular formula, and molecular weight.

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